

# Essential Safety and Disposal Procedures for Ro 64-5229

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ro 64-5229

Cat. No.: B1680700

[Get Quote](#)

For laboratory professionals engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe work environment and regulatory compliance. This document provides detailed procedural guidance for the safe disposal of **Ro 64-5229**, a selective, non-competitive mGlu<sub>2</sub> antagonist.

## Chemical and Physical Properties

A summary of key properties for **Ro 64-5229** is provided below.

Property	Value
Chemical Name	(Z)-1-[2-Cycloheptyloxy-2-(2,6-dichlorophenyl)ethenyl]-1H-1,2,4-triazole[1]
Molecular Formula	C <sub>17</sub> H <sub>19</sub> Cl <sub>2</sub> N <sub>3</sub> O[2][3][4]
Molecular Weight	352.26 g/mol [4]
CAS Number	246852-46-0[3][4][5]

## Hazard Identification and Safety Precautions

According to available safety data, **Ro 64-5229** is not classified as a hazardous substance or mixture.[6] However, as a standard laboratory practice, appropriate personal protective

equipment (PPE) should always be worn when handling this compound. This includes, but is not limited to:

- Safety glasses or goggles
- Chemical-resistant gloves
- A laboratory coat

Ensure adequate ventilation in the area where the compound is handled and disposed of.

## Step-by-Step Disposal Protocol

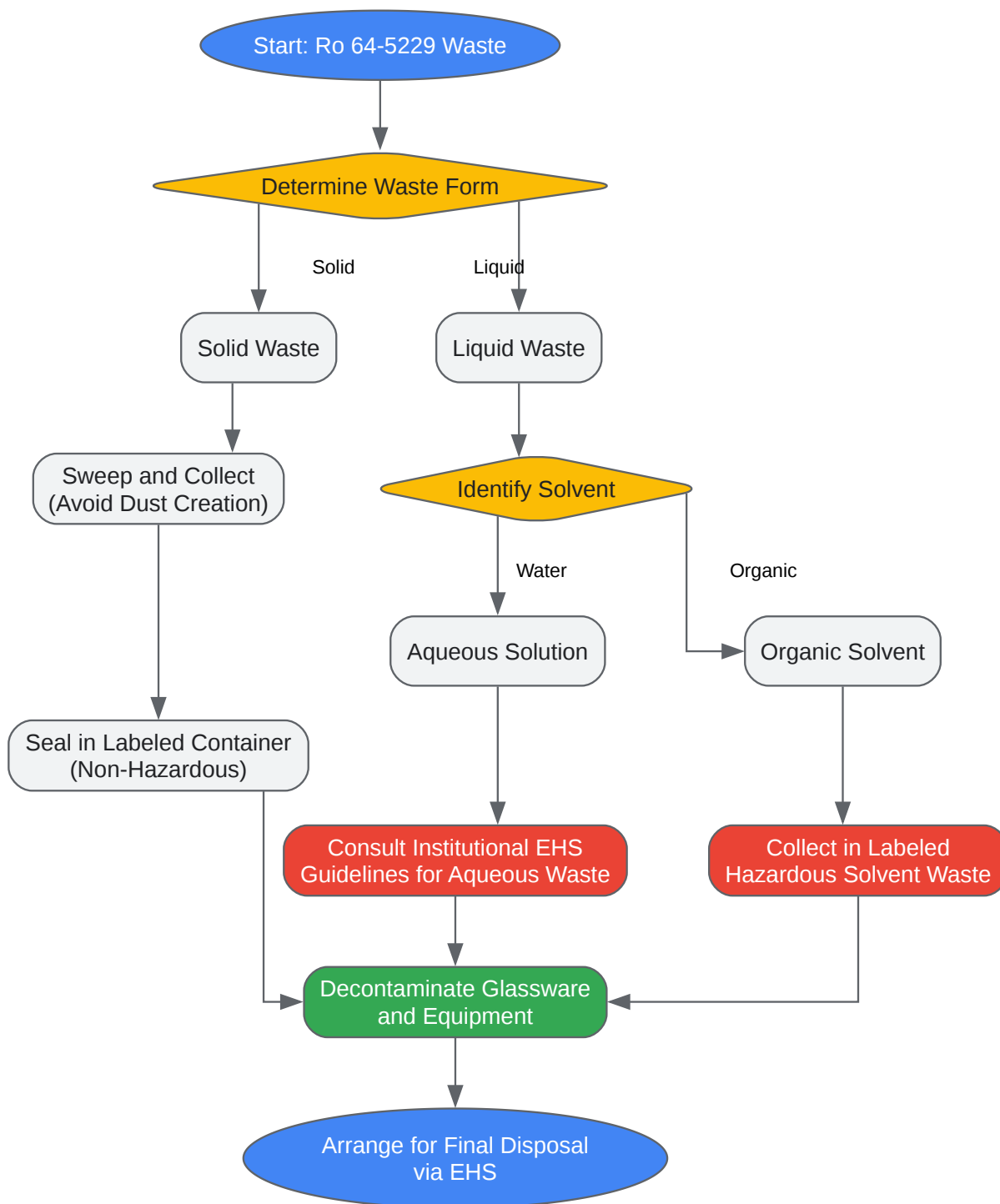
The following protocol outlines the recommended procedure for the disposal of **Ro 64-5229**.

- Waste Assessment: Determine the physical state of the **Ro 64-5229** waste (solid or liquid solution).
- Solid Waste Disposal:
  - Carefully sweep up any solid **Ro 64-5229**, ensuring that no dust is generated.[\[7\]](#)
  - Place the collected solid waste into a clearly labeled, sealed container designated for non-hazardous chemical waste.
- Liquid Waste Disposal:
  - Aqueous Solutions: Consult your institution's environmental health and safety (EHS) guidelines. Small quantities of dilute aqueous solutions may be permissible for drain disposal with copious amounts of water. If not permitted, collect in a labeled container for aqueous chemical waste.
  - Organic Solvent Solutions: If **Ro 64-5229** is dissolved in an organic solvent, it must be disposed of as hazardous waste. Collect the solution in a designated, properly labeled solvent waste container. The label must include the name of the solvent and the solute (**Ro 64-5229**).
- Decontamination:

- Thoroughly decontaminate all glassware and equipment that has come into contact with **Ro 64-5229** using an appropriate solvent.
- Wash the decontaminated items with soap and water.
- Final Disposal:
  - Arrange for the collection and disposal of all waste containers through your institution's EHS office or a licensed chemical waste disposal service.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ro 64-5229**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **Ro 64-5229**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ro 64-5229 | Glutamate (Metabotropic) Group II Receptors | Tocris Bioscience [tocris.com]
- 2. Ro64-5229 | C17H19Cl2N3O | CID 10428048 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ro 64-5229 | 246852-46-0 | WJA85246 | Biosynth [biosynth.com]
- 4. scbt.com [scbt.com]
- 5. Ro 64-5229 | CymitQuimica [cymitquimica.com]
- 6. file.glpbio.com [file.glpbio.com]
- 7. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Ro 64-5229]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680700#ro-64-5229-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)